

Application Note and Experimental Protocol: Synthesis of 2-Methyl-5-(2-nitrophenyl)thiophene

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Compound of Interest

Compound Name: 2-Methyl-5-(2-nitrophenyl)thiophene

Cat. No.: B13239826

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Abstract

This document provides a detailed experimental protocol for the synthesis of **2-Methyl-5-(2-nitrophenyl)thiophene**, a key intermediate in the development of novel therapeutic agents and functional organic materials. The synthetic strategy employs a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a robust and versatile method for the formation of carbon-carbon bonds.[1][2][3] This guide is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis, offering in-depth procedural details, mechanistic insights, and safety considerations.

Introduction

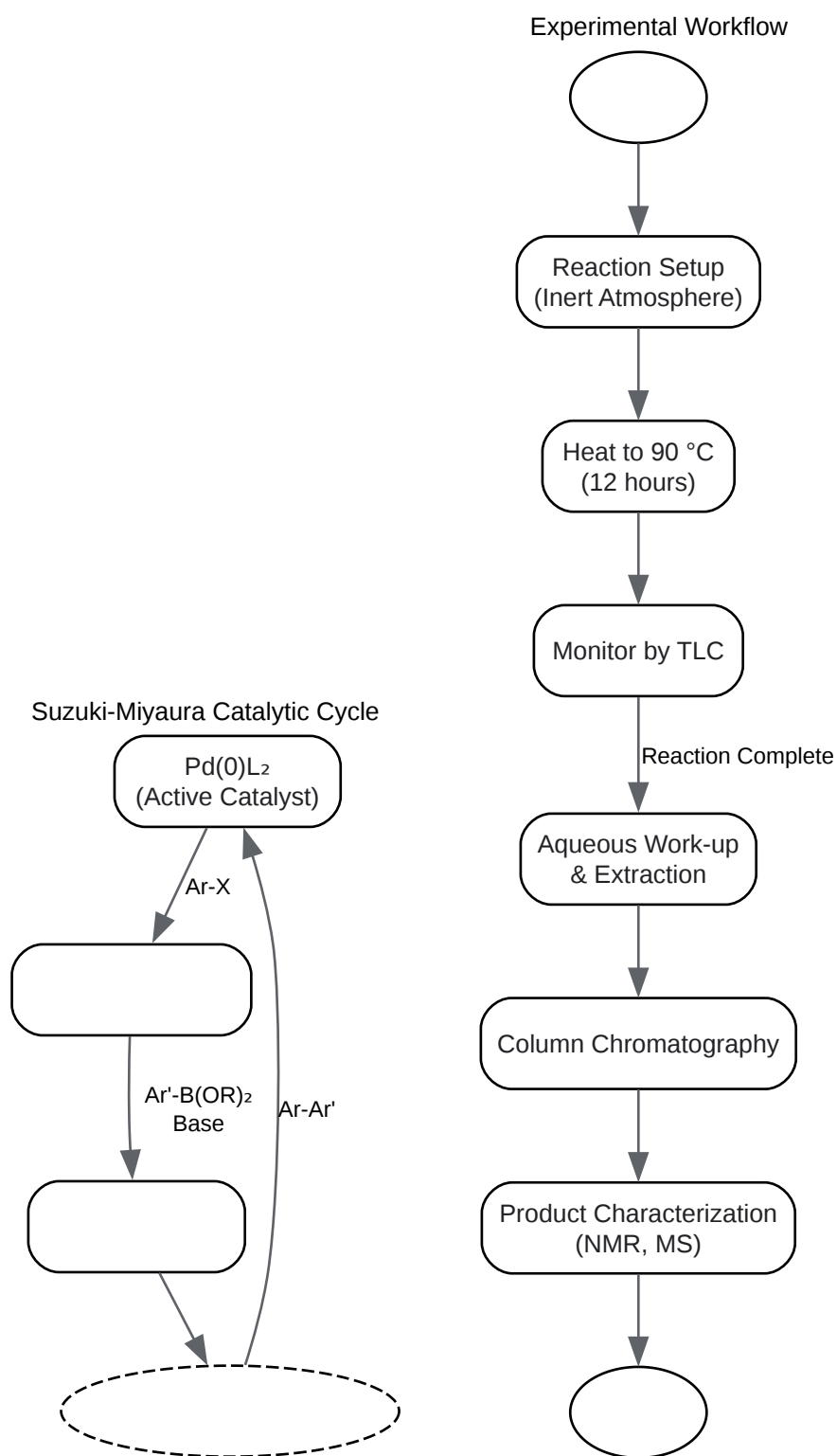
Substituted thiophenes are a prominent class of heterocyclic compounds widely recognized for their diverse pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[4] The incorporation of a nitrophenyl moiety into the thiophene scaffold can significantly influence the molecule's electronic properties and biological activity, making 2-

Methyl-5-(2-nitrophenyl)thiophene a valuable building block for medicinal chemistry and materials science.[5]

The Suzuki-Miyaura cross-coupling reaction is the method of choice for this synthesis due to its mild reaction conditions, high functional group tolerance, and the commercial availability of the required starting materials.[1][3] This protocol will detail the coupling of 2-bromo-5-methylthiophene with 2-nitrophenylboronic acid, a common and effective approach for constructing the target biaryl system.

Reaction Scheme

The synthesis of **2-Methyl-5-(2-nitrophenyl)thiophene** is achieved via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction as depicted below:



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Sources

- 1. Regioselective synthesis of 2-(bromomethyl)-5-aryl-thiophene derivatives via palladium (0) catalyzed suzuki cross-coupling reactions: as antithrombotic and haemolytically active molecules - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. mdpi.com [mdpi.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. CAS 138564-59-7: 5-Methyl-2-[(2-nitrophenyl)amino]-3-thiop... [cymitquimica.com]
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